

A Comprehensive Technical Guide to the Thermal Properties of 4,4'-Bipthalic Anhydride

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Compound of Interest

Compound Name: 4,4'-Bipthalic anhydride

Cat. No.: B1265869

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermal properties of **4,4'-Bipthalic anhydride** (BPDA), a key monomer in the synthesis of high-performance polyimides. This document collates available data on its thermal stability and phase transitions, offering insights for its application in research and development.

Introduction

4,4'-Bipthalic anhydride, with the chemical formula $C_{16}H_6O_6$ and a molecular weight of 294.22 g/mol, is a rigid, aromatic dianhydride.^{[1][2]} Its chemical structure, characterized by two phthalic anhydride moieties linked by a biphenyl group, imparts exceptional thermal stability to the polymers derived from it. Understanding the intrinsic thermal properties of the BPDA monomer is crucial for controlling polymerization processes and predicting the performance of the resulting materials in high-temperature applications.

Thermal Properties

The thermal behavior of **4,4'-Bipthalic anhydride** is characterized by its high melting point and significant thermal stability.

Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a

reference as a function of temperature. For **4,4'-Bipthalic anhydride**, the primary thermal event observed by DSC is melting.

Melting Point: Published data indicates that **4,4'-Bipthalic anhydride** has a melting point in the range of 299 to 305 °C.

While specific data for the enthalpy of fusion is not readily available in the searched literature, the sharp melting endotherm observed in a typical DSC analysis would allow for its calculation, providing valuable information on the energy required to transition the material from a solid to a liquid state.

Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is a critical technique for determining the thermal stability and decomposition profile of a material.

For **4,4'-Bipthalic anhydride**, TGA is used to determine the onset of its thermal decomposition. While specific TGA thermograms for the pure monomer are not widely available in the public domain, its use in the synthesis of polyimides, which are known for their exceptional thermal resistance, indicates that BPDA itself is a highly stable organic molecule. The decomposition of polyimides derived from BPDA often begins at temperatures well above 500°C, suggesting that the anhydride monomer possesses a high decomposition temperature.

Data Summary

The following table summarizes the available quantitative thermal data for **4,4'-Bipthalic anhydride**.

Property	Value	Analysis Technique
Melting Point	299 - 305 °C	DSC
Decomposition Temperature	Data not available	TGA
Enthalpy of Fusion	Data not available	DSC

Experimental Protocols

The following are detailed, generalized methodologies for conducting DSC and TGA analyses on a solid organic compound like **4,4'-Bipthalic anhydride**.

Differential Scanning Calorimetry (DSC) Protocol

Objective: To determine the melting point and enthalpy of fusion of **4,4'-Bipthalic anhydride**.

Apparatus: A calibrated Differential Scanning Calorimeter.

Procedure:

- Sample Preparation: Accurately weigh 3-5 mg of **4,4'-Bipthalic anhydride** into a standard aluminum DSC pan.
- Encapsulation: Hermetically seal the pan to prevent any loss of sample due to sublimation.
- Instrument Setup: Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- Thermal Program:
 - Equilibrate the sample at 25 °C.
 - Ramp the temperature from 25 °C to 350 °C at a heating rate of 10 °C/min under a constant nitrogen purge (50 mL/min).
- Data Analysis: Analyze the resulting heat flow versus temperature curve. The melting point is determined as the onset or peak of the endothermic melting transition. The enthalpy of fusion is calculated by integrating the area of the melting peak.

Thermogravimetric Analysis (TGA) Protocol

Objective: To determine the thermal stability and decomposition profile of **4,4'-Bipthalic anhydride**.

Apparatus: A calibrated Thermogravimetric Analyzer.

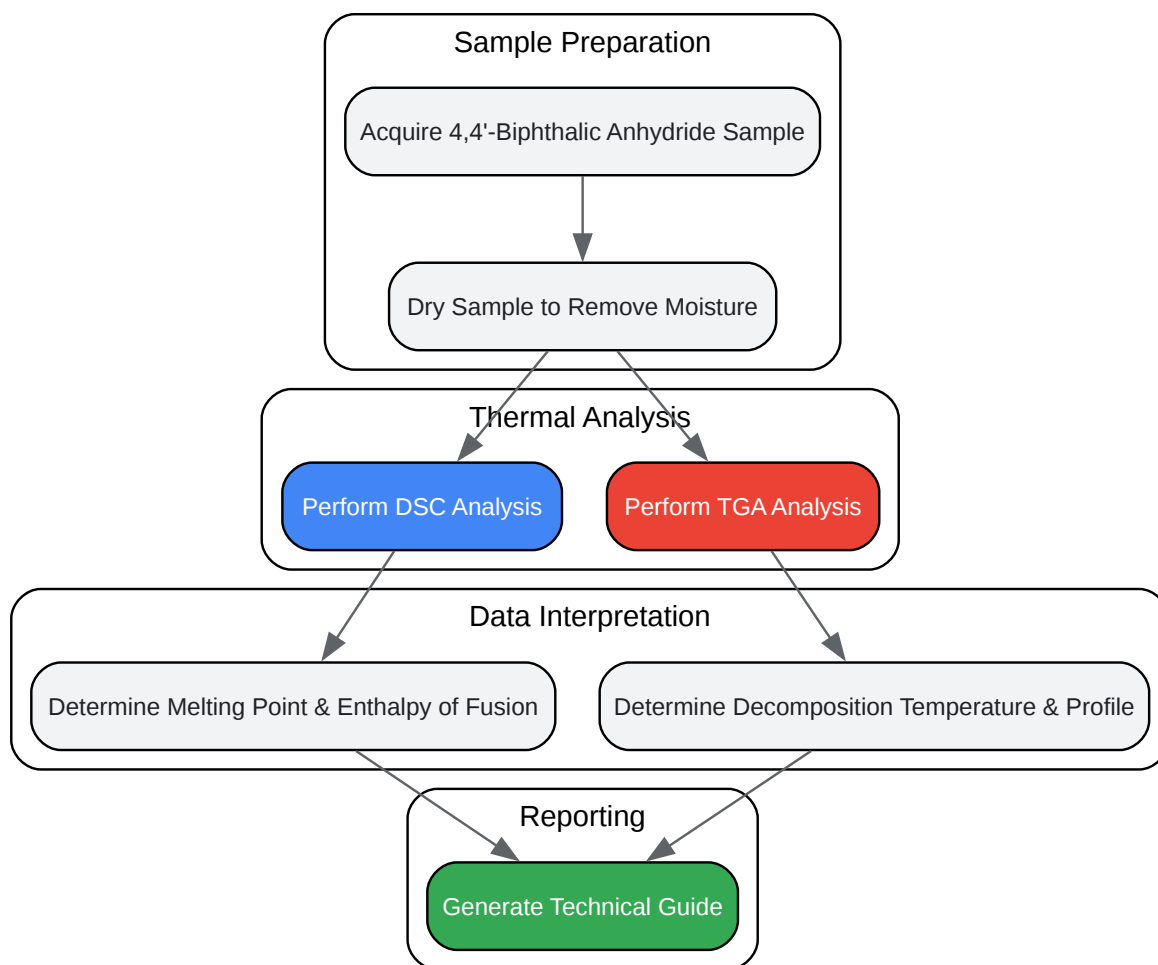
Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of **4,4'-Biphtalic anhydride** into a ceramic or platinum TGA pan.
- Instrument Setup: Place the sample pan into the TGA furnace.
- Thermal Program:
 - Heat the sample from room temperature to 800 °C at a heating rate of 10 °C/min.
 - Maintain a constant inert atmosphere by purging with nitrogen gas at a flow rate of 50-100 mL/min throughout the experiment.
- Data Analysis: Record the sample weight as a function of temperature. The onset of decomposition is typically reported as the temperature at which a specific percentage of weight loss (e.g., 5%) occurs. The resulting TGA curve provides information on the decomposition stages and the amount of residual mass at high temperatures.

Logical Workflow for Thermal Analysis

The following diagram illustrates the logical workflow for the complete thermal characterization of **4,4'-Biphtalic anhydride**.

Workflow for Thermal Analysis of 4,4'-Biphtalic Anhydride



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References

- 1. 4,4'-Biphtalic anhydride | 2420-87-3 | FB62603 [biosynth.com]
- 2. 4,4'-Biphtalic anhydride [webbook.nist.gov]

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